

Technical Guide: Safety and Handling of 2-Ethyloxolan-3-amine

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest		
Compound Name:	2-Ethyloxolan-3-amine	
Cat. No.:	B15265810	Get Quote

Disclaimer: Information regarding the safety and handling of "2-Ethyloxolan-3-amine" (CAS No. 1500657-23-7) is not readily available in published literature or safety data sheets. This guide has been compiled using data from structurally similar compounds, primarily "3-aminotetrahydrofuran" and other alkyl-substituted 3-aminotetrahydrofurans. The provided guidelines should be considered as general recommendations and should be supplemented by a thorough risk assessment before handling this compound.

Introduction

This technical guide provides a comprehensive overview of the recommended safety and handling procedures for **2-Ethyloxolan-3-amine**, a heterocyclic amine of interest to researchers, scientists, and drug development professionals. Due to the limited availability of data for this specific compound, this guide extrapolates information from closely related analogs to provide a preliminary framework for safe laboratory practices.

Hazard Identification and Classification

Based on data from analogous compounds like 3-aminotetrahydrofuran, **2-Ethyloxolan-3-amine** is anticipated to possess the following hazards.

GHS Hazard Classification (Predicted)



Hazard Class	Category
Flammable Liquids	3
Acute Toxicity, Oral	4
Skin Corrosion/Irritation	2
Serious Eye Damage/Eye Irritation	1

GHS Label Elements (Predicted)

Pictograms:

Ralt text

Signal Word: Danger

Hazard Statements:

• H226: Flammable liquid and vapor.[1][2]

• H302: Harmful if swallowed.[1][2]

H315: Causes skin irritation.[1][2]

• H318: Causes serious eye damage.[1][2]

Precautionary Statements:

- Prevention:
 - P210: Keep away from heat, hot surfaces, sparks, open flames, and other ignition sources. No smoking.[1][2]
 - P233: Keep container tightly closed.[1][2]
 - P240: Ground and bond container and receiving equipment.
 - P241: Use explosion-proof electrical/ventilating/lighting equipment.



- P242: Use non-sparking tools.
- P243: Take action to prevent static discharges.
- P264: Wash skin thoroughly after handling.
- P270: Do not eat, drink or smoke when using this product.
- P280: Wear protective gloves/protective clothing/eye protection/face protection.[1][2]

Response:

- P301 + P312: IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell.[1][2]
- P303 + P361 + P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower.[1][2]
- P305 + P351 + P338: IF IN EYES: Rinse cautiously with water for several minutes.
 Remove contact lenses, if present and easy to do. Continue rinsing.[1][2]
- P310: Immediately call a POISON CENTER or doctor/physician.
- P332 + P313: If skin irritation occurs: Get medical advice/attention.
- P362 + P364: Take off contaminated clothing and wash it before reuse.
- P370 + P378: In case of fire: Use dry sand, dry chemical, or alcohol-resistant foam to extinguish.

Storage:

- P403 + P235: Store in a well-ventilated place. Keep cool.
- Disposal:
 - P501: Dispose of contents/container to an approved waste disposal plant.



Physical and Chemical Properties

Quantitative data for **2-Ethyloxolan-3-amine** is not available. The following table summarizes the physical and chemical properties of the related compound, **3-aminotetrahydrofuran**.

Property	Value (for 3-aminotetrahydrofuran)
Molecular Formula	C4H9NO
Molecular Weight	87.12 g/mol [1][3]
Appearance	Liquid
Density	1.012 g/mL at 25 °C[1]
Boiling Point	Not available
Melting Point	Not available
Flash Point	48.9 °C (120.0 °F)[1][2]
Refractive Index	n20/D 1.458[1]
Solubility	Soluble in water.

Handling and Storage

Safe handling and storage are crucial to minimize risks when working with amine compounds. [4][5]

Handling

- Work in a well-ventilated area, preferably in a chemical fume hood.
- · Avoid contact with skin, eyes, and clothing.
- Avoid inhalation of vapor or mist.
- Use non-sparking tools and take precautionary measures against static discharge.
- Handle under an inert atmosphere (e.g., nitrogen or argon) to prevent degradation.



Storage

- Store in a cool, dry, and well-ventilated area away from heat and sources of ignition.[4]
- Keep containers tightly closed when not in use.[4]
- Store away from incompatible materials such as strong oxidizing agents, acids, and acid chlorides.

Personal Protective Equipment (PPE)

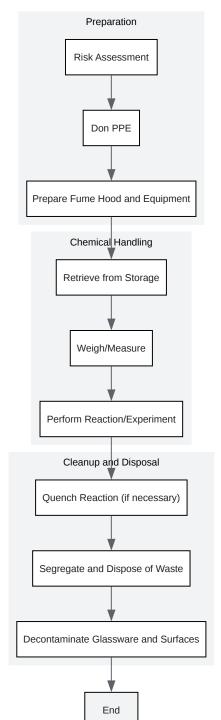
Appropriate PPE should be worn at all times when handling this compound.[4]

Protection Type	Recommendation
Eye/Face Protection	Chemical safety goggles and/or a face shield.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber), lab coat, and other protective clothing as necessary.
Respiratory Protection	A NIOSH-approved respirator with an organic vapor cartridge is recommended if working outside of a fume hood or if ventilation is inadequate.

Experimental Protocols

Specific experimental protocols for the synthesis, purification, or analysis of **2-Ethyloxolan-3-amine** are not documented in publicly available literature. Researchers should adapt general procedures for handling air- and moisture-sensitive heterocyclic amines. A generic workflow for handling such a chemical is depicted below.





General Laboratory Workflow for Handling 2-Ethyloxolan-3-amine

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Caption: General Laboratory Workflow for Handling **2-Ethyloxolan-3-amine**.



First-Aid Measures

In case of exposure, follow these first-aid measures:

- If Inhaled: Move the person to fresh air. If breathing is difficult, give oxygen. Seek immediate medical attention.
- In Case of Skin Contact: Immediately wash the affected area with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
- In Case of Eye Contact: Immediately rinse eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- If Swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek immediate medical attention.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.
- Specific Hazards Arising from the Chemical: Flammable liquid and vapor. Vapors may form
 explosive mixtures with air. In case of fire, hazardous decomposition products such as
 carbon oxides and nitrogen oxides may be formed.
- Special Protective Equipment for Firefighters: Wear self-contained breathing apparatus for firefighting if necessary.

Accidental Release Measures

- Personal Precautions: Evacuate personnel to a safe area. Wear appropriate personal protective equipment. Avoid breathing vapors, mist, or gas. Ensure adequate ventilation. Remove all sources of ignition.
- Environmental Precautions: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.



• Methods for Cleaning Up: Contain spillage, and then collect with a non-combustible absorbent material, (e.g., sand, earth, diatomaceous earth, vermiculite) and place in a container for disposal according to local / national regulations.

Toxicological Information

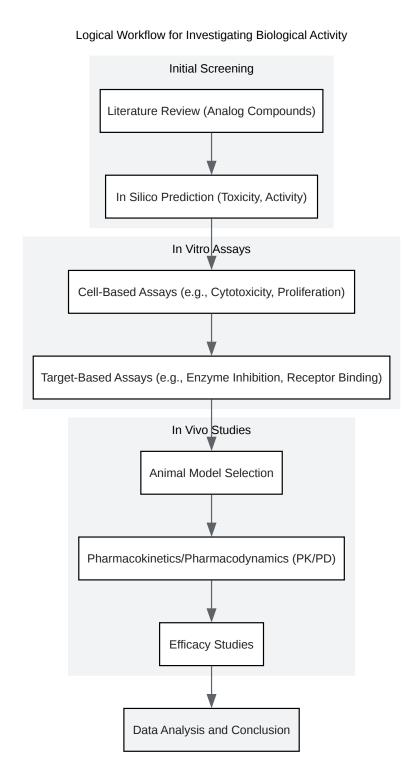
Specific toxicological data for **2-Ethyloxolan-3-amine** is not available. The information below is based on the GHS classification of analogous compounds.

- · Acute Toxicity: Harmful if swallowed.
- Skin Corrosion/Irritation: Causes skin irritation.
- Serious Eye Damage/Eye Irritation: Causes serious eye damage.
- Respiratory or Skin Sensitization: No data available.
- Germ Cell Mutagenicity: No data available.
- · Carcinogenicity: No data available.
- Reproductive Toxicity: No data available.

Signaling Pathways and Biological Activity

There is no publicly available information on the signaling pathways or biological activities of **2-Ethyloxolan-3-amine**. A generalized logical diagram for initiating research on a novel compound's biological activity is presented below.





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Caption: Logical Workflow for Investigating Biological Activity.



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- To cite this document: BenchChem. [Technical Guide: Safety and Handling of 2-Ethyloxolan-3-amine]. BenchChem, [2025]. [Online PDF]. Available at:
 [https://www.benchchem.com/product/b15265810#safety-and-handling-guidelines-for-2-ethyloxolan-3-amine]

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